

# Diphyl chemical structure and CAS number

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## Compound of Interest

Compound Name: *Diphyl*

Cat. No.: *B1211912*

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An In-depth Technical Guide to **Diphyl** for Researchers and Scientists

**Diphyl** is the trade name for a eutectic mixture primarily composed of diphenyl ether (also known as diphenyl oxide) and biphenyl.<sup>[1][2][3]</sup> It is widely recognized for its exceptional thermal stability, making it a valuable asset in various industrial and research applications, particularly as a high-temperature heat transfer fluid.<sup>[1][2]</sup> This guide provides a comprehensive overview of its chemical structure, properties, relevant experimental protocols, and safety considerations tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and CAS Number

**Diphyl** is not a single chemical entity but a mixture. The specific composition is approximately 73.5% diphenyl ether and 26.5% biphenyl by weight.<sup>[3][4]</sup>

- **Diphyl** (Mixture) CAS Number: 8004-13-5<sup>[1][5]</sup>
- Diphenyl Ether Component CAS Number: 101-84-8<sup>[2]</sup>
- Biphenyl Component CAS Number: 92-52-4<sup>[2]</sup>

The individual structures of the components are as follows:

Diphenyl Ether (Phenoxybenzene)

Empirical Formula: C<sub>12</sub>H<sub>10</sub>O<sup>[2]</sup>

Biphenyl

Caption: Workflow for the synthesis of a diphenyl ether derivative.

Caption: Workflow for the DPPH radical scavenging assay.

## Safety and Handling

**Diphyl** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects. [6][7] Researchers and laboratory personnel must adhere to strict safety protocols when handling this chemical.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. Work should be conducted in a well-ventilated area or under a chemical fume hood. [7][8]\* Handling: Avoid inhalation, ingestion, and contact with skin and eyes. [7] Do not eat, drink, or smoke in areas where the material is handled. [6] Wash hands thoroughly after handling. [6]\* Storage: Keep in the original, tightly closed container in a dry and well-ventilated place. [2][8]\* First Aid:
  - If Swallowed: Call a poison center or doctor. Rinse mouth. [6] \* Skin Contact: Immediately flush skin with soap and plenty of water. Remove contaminated clothing. [7] \* Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [7]\* Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local and national regulations. Avoid release to the environment.

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